

3alpha-Hydroxyandrost-4-en-17-one structure and chemical properties

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Compound of Interest

Compound Name: 3alpha-Hydroxyandrost-4-en-17-one

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An In-depth Technical Guide to 3α-Hydroxyandrost-4-en-17-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, chemical properties, and biological significance of 3α-hydroxyandrost-4-en-17-one, an androgenic steroid. The information is curated for professionals in research and drug development, with a focus on quantitative data, experimental context, and visualization of relevant biological pathways.

Chemical Structure and Identifiers

3α-Hydroxyandrost-4-en-17-one is a stereoisomer of the more commonly referenced 3β-hydroxyandrost-4-en-17-one.^[1] The orientation of the hydroxyl group at the C3 position is below the plane of the steroid ring, a key determinant of its biological activity and metabolic fate.^[1] It is classified as a 3-hydroxy steroid and an androgen.^[2]

Table 1: Chemical Identifiers for 3α-Hydroxyandrost-4-en-17-one

Identifier	Value	Reference
IUPAC Name	(3R,8R,9S,10R,13S,14S)-3-hydroxy-10,13-dimethyl-1,2,3,6,7,8,9,11,12,14,15,16-dodecahydrocyclopenta[a]phenanthren-17-one	[2]
CAS Number	2791-99-3	[2][3]
Molecular Formula	C ₁₉ H ₂₈ O ₂	[1][2][3]
InChI	InChI=1S/C19H28O2/c1-18-9-7-13(20)11-12(18)3-4-14-15-5-6-17(21)19(15,2)10-8-16(14)18/h11,13-16,20H,3-10H2,1-2H3/t13-,14+,15+,16+,18+,19+/m1/s1	[2]
InChIKey	VMYTXBKVYDESSJ-HKQXQEGQSA-N	[1][2]
Canonical SMILES	C[C@]12CC--INVALID-LINK--O	[1][2]
Synonyms	3- α -hydroxy-4-androsten-17-one, 4-Androsten-3 α -ol-17-one	[1][2][3]

Physicochemical Properties

The physicochemical properties of 3 α -hydroxyandrost-4-en-17-one are essential for its handling, formulation, and understanding its pharmacokinetic profile. While extensive experimental data for this specific isomer is not readily available in the public domain, computed properties provide valuable estimates. For comparison, the melting point of the 3 β isomer is reported to be between 135-137 °C.[4]

Table 2: Physicochemical Properties of 3 α -Hydroxyandrost-4-en-17-one

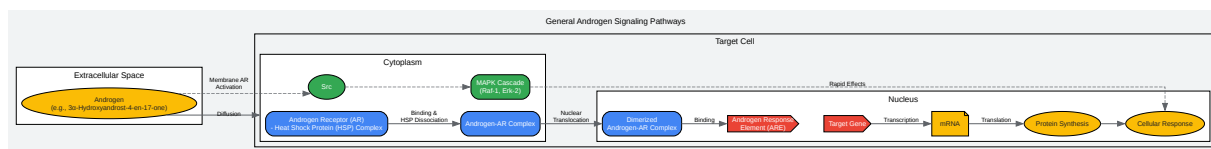
Property	Value	Source
Molecular Weight	288.4 g/mol	[1][2][3]
Monoisotopic Mass	288.208930132 Da	[2]
XLogP3	2.8	[2][3]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	0	[2]
Topological Polar Surface Area	37.3 Å ²	[2]
Solubility	Being a steroid, it is expected to have low solubility in water and be more soluble in organic solvents like ethanol, acetone, and chloroform.[5]	Inferred

Biological Activity and Signaling Pathways

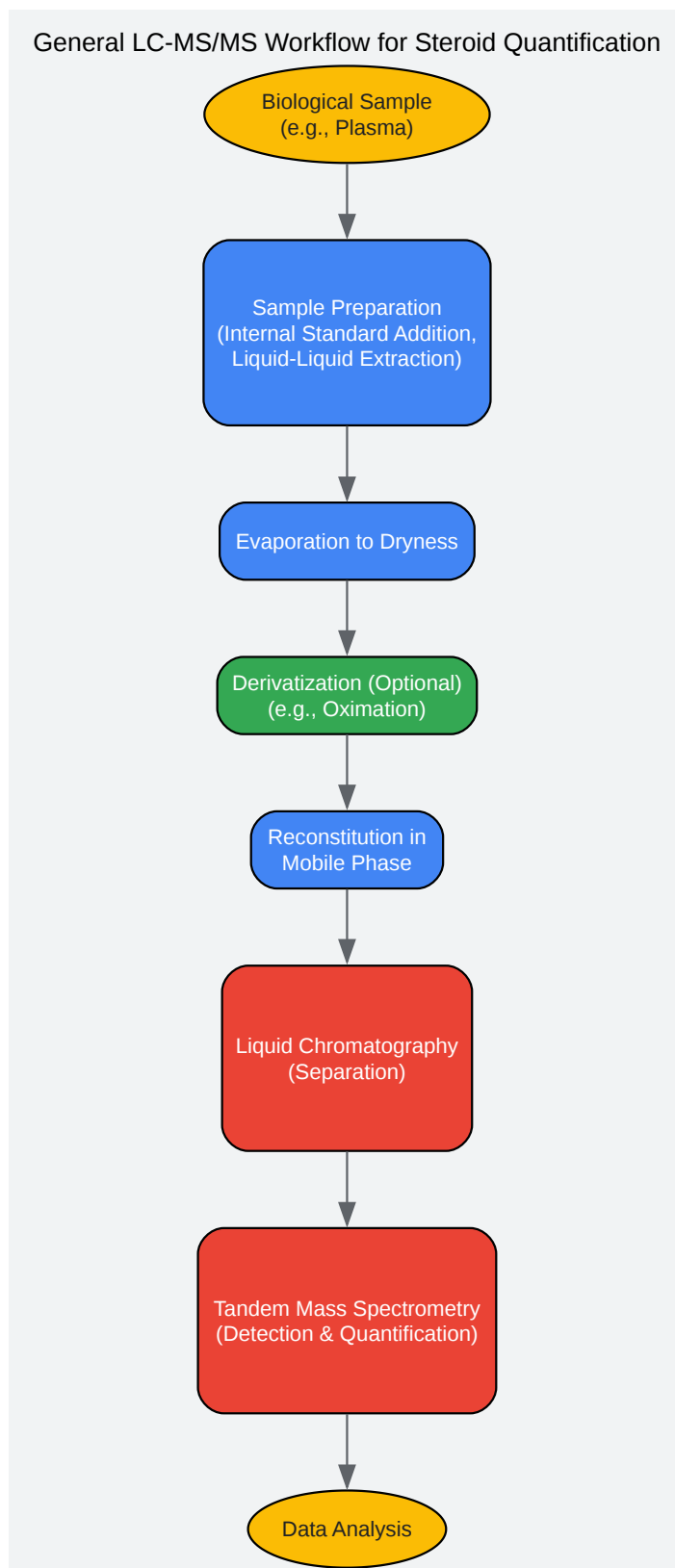
As an androgen, 3 α -hydroxyandrost-4-en-17-one is expected to exert its biological effects primarily through the androgen receptor (AR). Androgen signaling is broadly categorized into genomic and non-genomic pathways.[6]

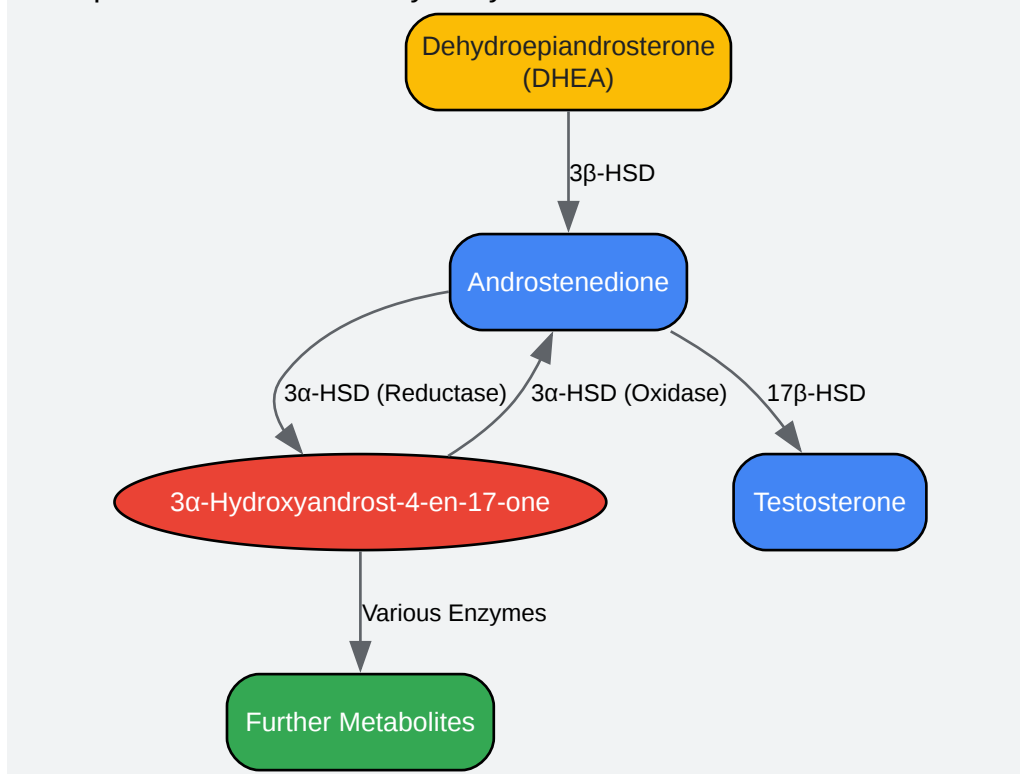
- **Genomic Pathway:** This classical pathway involves the binding of the androgen to the AR in the cytoplasm, leading to the dissociation of heat shock proteins.[7] The hormone-receptor complex then translocates to the nucleus, dimerizes, and binds to Androgen Response Elements (AREs) on the DNA to regulate the transcription of target genes.[7][8] This process is relatively slow, taking hours to manifest its effects.
- **Non-Genomic Pathway:** Androgens can also elicit rapid cellular responses that are independent of gene transcription.[6][7] This can involve AR localized to the plasma membrane, leading to the activation of second messenger cascades, such as the Src/Raf-1/Erk-2 pathway.[7]

Below is a diagram illustrating the general androgen signaling pathways.



General LC-MS/MS Workflow for Steroid Quantification



Simplified Context of 3 α -Hydroxyandrost-4-en-17-one in Metabolism

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